

Personal protective equipment for handling Solanocapsine

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Compound of Interest

Compound Name: **Solanocapsine**

Cat. No.: **B1214099**

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Essential Safety and Handling Guide for Solanocapsine

This document provides immediate and essential safety, operational, and disposal information for handling **Solanocapsine** in a laboratory setting. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **Solanocapsine**
- CAS Number: 639-86-1[\[1\]](#)
- Molecular Formula: C₂₇H₄₆N₂O₂[\[1\]](#)[\[2\]](#)
- Synonyms: Solanocapsin[\[2\]](#)

Solanocapsine is a toxic steroidal alkaloid derived from plants of the Solanum genus, such as the Jerusalem cherry (Solanum pseudocapsicum).[\[1\]](#)[\[3\]](#) Due to its toxic nature, stringent safety precautions are necessary during handling, storage, and disposal.

Quantitative Toxicity Data

While specific toxicity data for **Solanocapsine** is limited, data for related toxic glycoalkaloids from the Solanum genus provide a valuable reference for its potential hazard.

Compound	Test Animal	Route of Administration	LD50 (Lethal Dose, 50%)
α-Solanine	Rat	Oral	590 mg/kg
Mouse	Intraperitoneal	30 - 42 mg/kg	
Rat	Intraperitoneal	67 - 75 mg/kg	
Monkey	Intraperitoneal	< 40 mg/kg	
α-Chaconine	Mouse	Intraperitoneal	19.2 - 27.5 mg/kg
Rat	Intraperitoneal	84 mg/kg	

Note: This data is for related compounds and should be used as a conservative estimate of **Solanocapsine**'s potential toxicity.

Operational Plan: Safe Handling Protocol

Adherence to the following step-by-step protocol is mandatory for all personnel handling **Solanocapsine**.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: All handling of **Solanocapsine** powder must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Eye and Face Protection: Wear chemical safety goggles and a face shield to protect against splashes and airborne particles.^[4]
- Skin Protection:
 - Gloves: Wear nitrile or other chemically resistant gloves at all times. Double gloving is recommended.

- Lab Coat: A fully buttoned lab coat must be worn over personal clothing.
- Protective Clothing: For larger quantities or when there is a significant risk of spillage, consider a disposable chemical-resistant suit.[\[4\]](#)
- Respiratory Protection: If there is a risk of aerosol generation outside of a fume hood, a NIOSH/MSHA-approved respirator should be worn.[\[4\]](#)

Handling Procedures

- Preparation:
 - Designate a specific area within a fume hood for handling **Solanocapsine**.
 - Ensure all necessary equipment (spatulas, weighing paper, containers) is within the designated area.
 - Have a chemical spill kit readily accessible.
- Weighing and Aliquoting:
 - Handle **Solanocapsine** as a solid powder with care to avoid generating dust.
 - Use a microbalance within the fume hood for accurate weighing.
 - Prepare solutions by slowly adding the powder to the solvent to prevent splashing.
- Storage:
 - Store **Solanocapsine** in a cool, dry, and well-ventilated area.[\[4\]](#)
 - Keep the container tightly sealed.
 - Store away from incompatible materials, such as strong oxidizing agents.[\[4\]](#)
 - Label the storage location with appropriate hazard warnings.

Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.[4]
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[4]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[4]
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.[4]
- Spill:
 - Evacuate the immediate area.
 - Wear appropriate PPE before cleaning the spill.
 - For a small powder spill, gently cover with a damp paper towel to avoid raising dust, then carefully scoop the material into a labeled waste container.
 - For a liquid spill, absorb with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
 - Clean the spill area thoroughly with a suitable decontaminating solution.

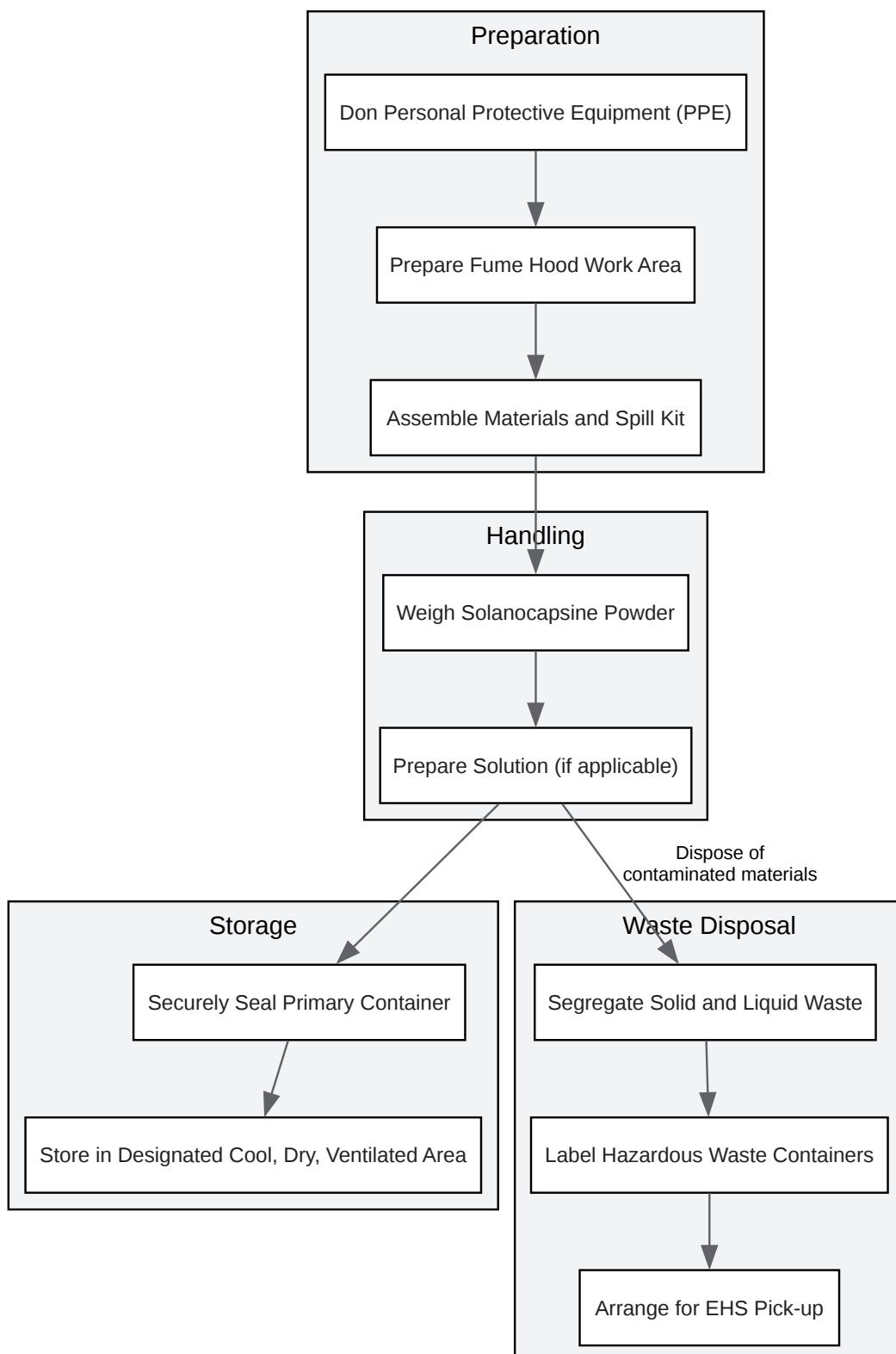
Disposal Plan

All **Solanocapsine** waste is considered hazardous and must be disposed of according to institutional and local regulations.

- Waste Segregation:
 - Collect all solid waste contaminated with **Solanocapsine** (e.g., weighing paper, gloves, disposable lab coats) in a dedicated, clearly labeled hazardous waste container.
 - Collect liquid waste containing **Solanocapsine** in a separate, sealed, and labeled hazardous waste container.

- Container Labeling:
 - All waste containers must be clearly labeled with "Hazardous Waste," the name "**Solanocapsine**," and the associated hazards (e.g., "Toxic").
- Disposal Procedure:
 - Do not dispose of **Solanocapsine** down the drain or in regular trash.
 - Arrange for pick-up and disposal by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

Visual Workflow for Handling Solanocapsine



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Caption: Workflow for the safe handling of **Solanocapsine**.

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